3-Chlorosalicylic Acid: Chemical Architecture, Synthesis, and Pharmaceutical Utility[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Chlorosalicylic acid*
CAS No.:	*1829-32-9*
Cat. No.:	*B014232*

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Executive Summary

3-Chlorosalicylic acid (3-CSA), identified by CAS 1829-32-9, is a halogenated derivative of salicylic acid characterized by a chlorine atom at the ortho position relative to the phenolic hydroxyl group.[1] Unlike its more common isomer, 5-chlorosalicylic acid, 3-CSA possesses unique steric and electronic properties due to the proximity of the chlorine atom to the chelating cavity formed by the hydroxyl and carboxyl groups.

This compound serves as a critical intermediate in the synthesis of high-value fine chemicals, most notably chemiluminescent oxalates (used in military and industrial light sources) and salicylanilide anthelmintics. Furthermore, 3-CSA has emerged as a potent elicitor of Systemic Acquired Resistance (SAR) in agrochemical research, exhibiting higher efficacy than salicylic acid in specific pathogen models.

Physicochemical Profile

The introduction of a chlorine atom at the 3-position imposes a "buttressing effect," influencing the acidity and hydrogen-bonding network of the molecule.

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Table 1: Key Physicochemical Constants

Property	Value	Context
Molecular Formula	$C_7H_5ClO_3$	
Molecular Weight	172.57 g/mol	
Appearance	White crystalline powder	
Melting Point	178 – 180 °C	Distinct from 5-Cl isomer (172-174 °C)
pKa (Predicted)	2.43 ± 0.10	More acidic than salicylic acid (pKa 2.[1]97) due to inductive (-I) effect of Cl
LogP	~2.2	Moderate lipophilicity; suitable for membrane permeability
Solubility	DMSO, Ethanol, Methanol	Sparingly soluble in cold water; soluble in hot water

Structural Insight: The Ortho-Effect

In 3-CSA, the chlorine atom is vicinal to the hydroxyl group.[1] This creates a crowded environment that reinforces the intramolecular hydrogen bond between the phenolic proton and the carbonyl oxygen.

- Electronic Effect: The electron-withdrawing chlorine increases the acidity of the phenol, strengthening the intramolecular H-bond.[1]
- Steric Effect: The bulky chlorine atom restricts rotation around the C1-C7 bond, locking the carboxyl group in a planar conformation favorable for chelation but hindering intermolecular packing, which explains the melting point variations compared to other isomers.

Synthetic Pathways[2][3][4]

The synthesis of 3-CSA requires overcoming the natural directing effects of the phenol group, which typically favors para (5-position) substitution.[1] Therefore, direct chlorination is often non-selective.

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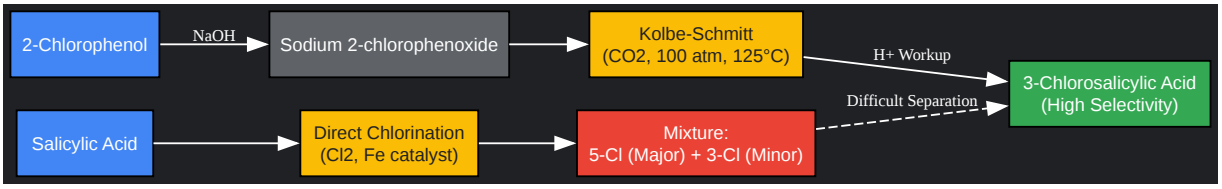
Method A: The Kolbe-Schmitt Carboxylation (Preferred)

The most regioselective route utilizes 2-chlorophenol as the starting material.[1] Under Kolbe-Schmitt conditions, the phenoxide anion directs the incoming CO_2 to the ortho position. Since one ortho position is blocked by chlorine, carboxylation occurs exclusively at the remaining ortho site (position 6 relative to OH, which becomes position 1 in the final acid naming).

Method B: Direct Chlorination (Non-Selective)

Direct chlorination of salicylic acid predominantly yields 5-chlorosalicylic acid due to the steric hindrance at the 3-position and the electronic activation at the 5-position.[1] Obtaining 3-CSA via this route requires tedious fractional crystallization or specific solvents (e.g., m-chlorotoluene) to alter the kinetics.[1]

Visualization: Synthesis Logic



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Caption: Comparison of the high-selectivity Kolbe-Schmitt route versus the low-selectivity direct chlorination route.

Chemical Reactivity & Derivatization[1][2][4][5]

3-CSA serves as a scaffold for complex heterocyclic chemistry.[1] Its reactivity is defined by three functional handles: the carboxylic acid, the phenol, and the aryl chloride.

Chemiluminescence Precursors

3-CSA is the precursor to 3,5,6-trichlorosalicylic acid.[1] This derivative is esterified to form bis(2,4,5-trichloro-6-carbopentoxyphenyl)oxalate (CPPO) or related oxalates.[1]

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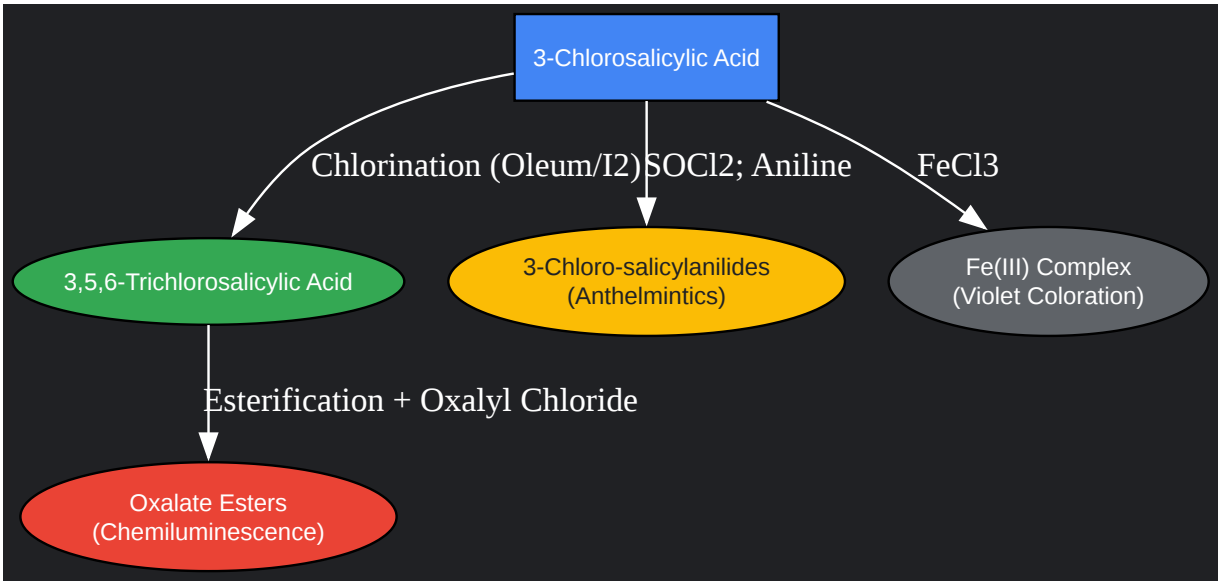
- Mechanism: The electron-withdrawing chlorine atoms on the salicylate leaving group increase the energy of the dioxetanedione intermediate formed during the chemiluminescent reaction, resulting in higher quantum yields (brighter light).

Salicylanilide Synthesis

Coupling 3-CSA with aniline derivatives yields salicylanilides, a class of compounds with potent anthelmintic (anti-parasitic) and uncoupling activity.[1]

- Reaction: 3-CSA + $SOCl_2$ → Acid Chloride → + Aniline derivative → Salicylanilide.[1]
- Bioactivity: The 3-chloro substituent enhances lipophilicity, aiding penetration through the parasite cuticle.

Visualization: Reactivity Network



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Caption: Primary downstream transformations of 3-CSA into functional materials and bioactive agents.

Experimental Protocol: Selective Synthesis via Kolbe-Schmitt[2]

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Objective: Synthesis of **3-Chlorosalicylic acid** from 2-chlorophenol. Scale: Laboratory (0.1 mol).

Reagents

- 2-Chlorophenol (12.86 g, 0.1 mol)[1]
- Sodium Hydroxide (NaOH) pellets (4.0 g, 0.1 mol)
- Carbon Dioxide (CO_2) gas (dried)
- Sulfuric Acid (H_2SO_4), 2M solution
- Solvent: Toluene (for azeotropic drying) or solid-phase baking.[1]

Step-by-Step Methodology

- Phenoxide Formation:
  - Dissolve 2-chlorophenol in a minimum amount of water containing the stoichiometric amount of NaOH.[1]
  - Evaporate the water under vacuum. To ensure absolute dryness (critical for Kolbe-Schmitt), add toluene and distill off the water-toluene azeotrope until the sodium 2-chlorophenoxide is a dry powder.[1]
- Carboxylation:
  - Transfer the dry sodium 2-chlorophenoxide to a high-pressure autoclave.
  - Pressurize with CO_2 to 5–6 atm.[1]
  - Heat the reactor to 130–140 °C for 4–6 hours. Note: The reaction is exothermic.[1] Temperature control is vital to prevent decarboxylation or rearrangement to the para-isomer.
- Workup:
  - Cool the reaction vessel and vent excess CO_2.[1]

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- Dissolve the solid residue in water.[1]
- Acidify the solution to pH ~2 using 2M H_2SO_4. The **3-chlorosalicylic acid** will precipitate as a white solid.[2][1]

- Purification:
  - Filter the crude precipitate.
  - Recrystallize from hot water or dilute ethanol to remove traces of unreacted phenol.
  - Validation: Check Melting Point (Target: 178–180 °C) and Ferric Chloride test (positive violet color).

Pharmaceutical & Agrochemical Applications[1][2][8][9][10]

Agrochemicals: Systemic Acquired Resistance (SAR)

Research indicates that 3-CSA acts as a functional analogue of salicylic acid in plants.[1]

- Mechanism: It binds to the salicylic acid-binding protein 2 (SABP2) and induces the expression of Pathogenesis-Related (PR) genes (e.g., PR1).[1]
- Efficacy: In tobacco mosaic virus (TMV) models, 3-CSA has shown superior induction of resistance compared to non-halogenated salicylic acid, likely due to increased metabolic stability against plant glycosyltransferases.

Pharmaceuticals[1][2][9]

- Anthelmintics: Derivatives of 3-CSA are explored as uncouplers of oxidative phosphorylation in parasitic worms.[1]
- Anti-inflammatory: While less common than acetylsalicylic acid (Aspirin), 3-chloro-acetylsalicylic acid has been synthesized to study structure-activity relationships (SAR) regarding COX enzyme inhibition selectivity.[1]

Safety and Handling (GHS)[2]

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Signal Word: WARNING

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1]

Handling Protocol:

- Use local exhaust ventilation to prevent dust inhalation.[1]
- Wear nitrile gloves and safety goggles.[1]
- In case of contact, wash with copious amounts of water. The compound is acidic; neutralization with bicarbonate solution may be necessary for spill cleanup.[1]

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